

Non-specific binding of Tetramisole in immunofluorescence assays

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Compound of Interest		
Compound Name:	(+-)-Tetramisole	
Cat. No.:	B1196661	Get Quote

Technical Support Center: Immunofluorescence Staining

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in resolving issues related to immunofluorescence (IF) assays, with a specific focus on high background staining when using Tetramisole.

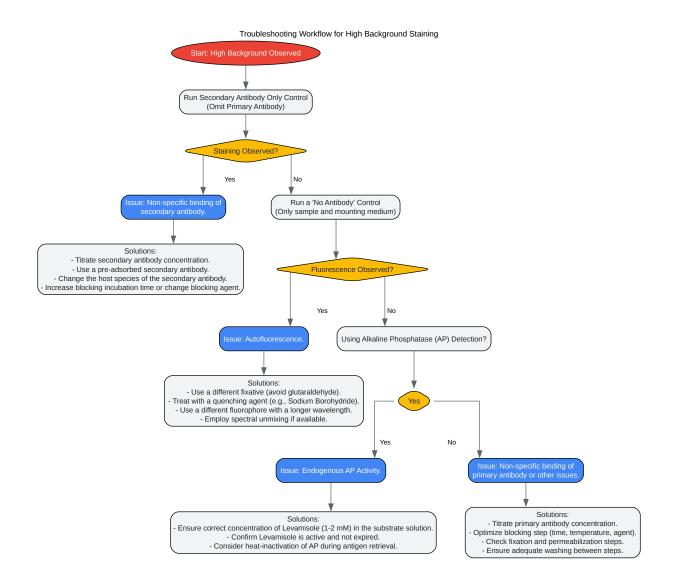
Troubleshooting Guide: High Background Staining in Immunofluorescence

High background staining can obscure specific signals, making data interpretation difficult. This guide will help you identify and address the root cause of high background in your immunofluorescence experiments, particularly when using Tetramisole to inhibit endogenous alkaline phosphatase activity.

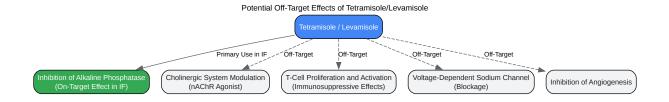
Isolating the Problem:

To effectively troubleshoot, it's crucial to determine the source of the unwanted signal. The following workflow will guide you through a series of checks.











Immunofluorescence Protocol with AP Detection and Tetramisole Sample Preparation & Fixation Wash (3x PBS) Permeabilization (if needed) Wash (3x PBS) Blocking Primary Antibody Incubation Wash (3x PBS) AP-Conjugated Secondary Ab Incubation Wash (3x PBS) AP Substrate Incubation with 1-2 mM Levamisole Stop Reaction & Final Washes Counterstain & Mount

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